

A Researcher's Comprehensive Guide to 2-Diphenylmethylpiperidine: Sourcing, Analysis, and Safe Handling

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Compound of Interest

Compound Name: 2-Diphenylmethylpiperidine

Cat. No.: B145523

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This technical guide provides researchers, scientists, and drug development professionals with an in-depth overview of **2-diphenylmethylpiperidine** (also known as Desoxypipradrol or 2-DPMP). Developed with the practicing scientist in mind, this document moves beyond a simple product sheet to offer practical insights into sourcing high-purity material, establishing robust analytical quality control, understanding its chemical synthesis and properties, and ensuring safe laboratory practices.

Introduction: Understanding 2-Diphenylmethylpiperidine

2-Diphenylmethylpiperidine is a piperidine-based compound that functions as a potent and long-acting norepinephrine-dopamine reuptake inhibitor (NDRI)[1]. Originally developed by Ciba in the 1950s, it shares structural similarities with methylphenidate and pipradrol[1][2]. Its unique pharmacological profile, characterized by a long elimination half-life due to its high lipophilicity and lack of easily metabolized functional groups, makes it a valuable tool for specific neuroscience research applications[1][3].

However, its potency and long duration of action have also led to its emergence as a recreational drug, often associated with prolonged psychiatric symptoms[4][5]. This dual nature necessitates a thorough understanding of its properties and careful handling in a research

setting. This guide aims to provide the foundational knowledge required to work with **2-diphenylmethylpiperidine** effectively and safely.

Commercial Sourcing for Research Applications

For research purposes, **2-diphenylmethylpiperidine** is typically available as the hydrochloride salt, which is a crystalline solid with improved stability and solubility in polar solvents[4]. Several reputable chemical suppliers offer this compound, primarily as an analytical reference standard or for forensic applications[4][6].

Below is a comparative table of major commercial suppliers. Researchers should always request a lot-specific Certificate of Analysis (CoA) to verify purity and identity before use.

Supplier	Product Name	CAS Number	Purity Specification	Available Forms
Cayman Chemical	2-DPMP (hydrochloride)	5807-81-8	≥98%	Crystalline Solid
Santa Cruz Biotechnology	2-Diphenylmethylpiperidine	519-74-4	Not specified	Not specified
EvitaChem	2-Diphenylmethylpiperidine	519-74-4	Not specified	Not specified
Clinivex	Desoxypipradrol	519-74-4	Not specified	Pale Brown Solid
LKT Laboratories, Inc.	Desoxypipradrol	519-74-4	≥98%	Not specified
Chemical Route	2-DPMP HCl	5807-81-8	≥98.0%	Neat Solid

Note: The availability and regulatory requirements for purchasing **2-diphenylmethylpiperidine** can vary by country and region. It is a controlled substance in several jurisdictions, including the UK, China, and Germany[2]. In the United States, it is not a scheduled substance at the federal level but may be considered an analog of pipradrol, a Schedule IV substance[2]. Researchers must ensure compliance with all local and national regulations.

Analytical Quality Control: Ensuring Experimental Integrity

The validity of any research conducted with **2-diphenylmethylpiperidine** is contingent on the purity and identity of the starting material. A multi-technique approach to quality control is recommended.

Chromatographic Purity Assessment

High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are the primary methods for assessing the purity of **2-diphenylmethylpiperidine**.

Experimental Protocol: HPLC Purity Analysis

- Instrumentation: A standard HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: A gradient of acetonitrile and water with 0.1% trifluoroacetic acid.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Sample Preparation: Dissolve a small amount of the compound in the mobile phase.
- Analysis: The purity is determined by the relative peak area of the main component.

Experimental Protocol: GC-MS for Identity and Purity

- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- Column: A non-polar capillary column (e.g., DB-5ms).
- Carrier Gas: Helium.
- Injection: Splitless injection of the sample dissolved in a suitable solvent (e.g., methanol).

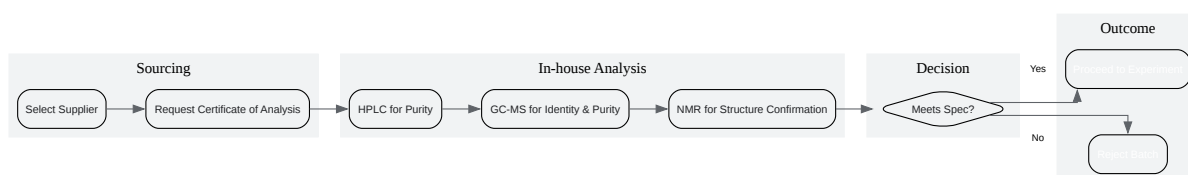
- Temperature Program: An appropriate temperature gradient to ensure separation from any impurities.
- Mass Spectrometry: Electron ionization (EI) at 70 eV. The resulting fragmentation pattern should be compared to a reference spectrum. Cayman Chemical provides downloadable GC-MS data for their standard[4].

Structural Confirmation with Nuclear Magnetic Resonance (NMR)

Proton (^1H) and Carbon-13 (^{13}C) NMR spectroscopy are essential for confirming the chemical structure of **2-diphenylmethylpiperidine**. The spectra should be consistent with the expected chemical shifts and coupling constants for the molecule.

Quality Control Workflow

The following diagram illustrates a logical workflow for the quality control of commercially sourced **2-diphenylmethylpiperidine**.



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Caption: Quality control workflow for **2-diphenylmethylpiperidine**.

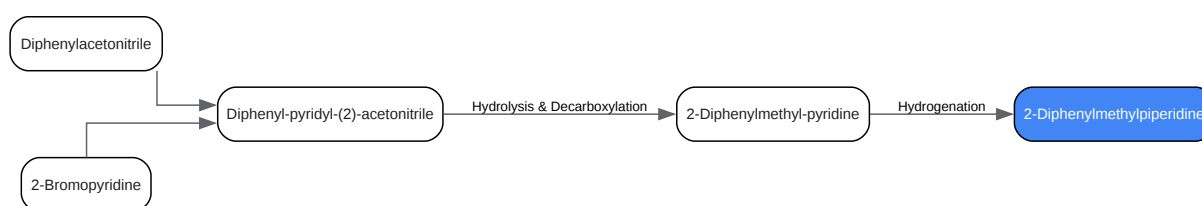
Chemical Synthesis Overview

Understanding the synthesis of **2-diphenylmethylpiperidine** provides valuable context for its chemical properties. The classical synthesis, as described in the patent literature, involves a multi-step process[5].

Synthetic Pathway

The synthesis typically begins with the reaction of diphenylacetonitrile and 2-bromopyridine in the presence of a strong base like sodamide to form diphenyl-pyridyl-(2)-acetonitrile. This intermediate is then hydrolyzed and decarboxylated to yield 2-diphenylmethyl-pyridine. The final step is the hydrogenation of the pyridine ring to the piperidine ring, often using a catalyst such as platinum[5].

The following diagram outlines this synthetic pathway.



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Caption: Synthetic pathway for **2-diphenylmethylpiperidine**.

Safe Handling and Storage

Given its potent biological activity and potential for adverse health effects, strict safety protocols must be followed when handling **2-diphenylmethylpiperidine**.

Personal Protective Equipment (PPE)

- Gloves: Chemical-resistant gloves (e.g., nitrile) are mandatory.
- Eye Protection: Safety glasses with side shields or goggles.

- Lab Coat: A standard laboratory coat should be worn at all times.
- Respiratory Protection: If handling the powder outside of a fume hood, a respirator may be necessary.

Handling

- All handling of the solid material should be done in a well-ventilated fume hood to avoid inhalation.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.

Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- For long-term storage, refrigeration is recommended.

Disposal

- Dispose of waste material in accordance with local, state, and federal regulations for chemical waste.

Conclusion

2-Diphenylmethylpiperidine is a valuable research tool for investigating the norepinephrine and dopamine neurotransmitter systems. Its commercial availability from reputable suppliers allows for its procurement for laboratory use. However, its potent pharmacological activity and potential for toxicity necessitate a rigorous approach to quality control, safe handling, and adherence to all applicable regulations. By following the guidelines outlined in this document, researchers can confidently and safely incorporate this compound into their experimental designs.

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